

bis(diisopropylamino)chlorophosphine CAS number 56183-63-2 properties

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Compound of Interest

Compound Name: *Bis(diisopropylamino)chlorophosphine*

Cat. No.: *B1630993*

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An In-depth Technical Guide to **Bis(diisopropylamino)chlorophosphine** (CAS: 56183-63-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **bis(diisopropylamino)chlorophosphine**, a versatile organophosphorus compound. It details its chemical and physical properties, experimental protocols for its synthesis, its diverse applications in research and industry, and essential safety information.

Core Properties and Identifiers

Bis(diisopropylamino)chlorophosphine is an organophosphorus compound widely utilized as a precursor and intermediate in organic synthesis, pharmaceutical chemistry, and materials science.^{[1][2]} Its structure, featuring two bulky diisopropylamino groups and a reactive chlorine atom attached to a central phosphorus atom, allows it to participate in a wide range of nucleophilic and electrophilic reactions.^[1]

Chemical and Physical Data

The key identifiers and physicochemical properties of **bis(diisopropylamino)chlorophosphine** are summarized in the table below.

Property	Value
IUPAC Name	N-[chloro-[di(propan-2-yl)amino]phosphanyl]-N-propan-2-ylpropan-2-amine[1][3]
Synonyms	Chlorobis(N,N-diisopropyl)phosphoramidite, Tetraisopropylphosphorodiamidous chloride[2][4][5][6]
CAS Number	56183-63-2[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16]
Molecular Formula	C ₁₂ H ₂₈ ClN ₂ P[1][2][3][4][5][6][10]
Molecular Weight	266.79 g/mol [1][2][3][4][5][6][10][17]
Appearance	White to off-white or pale yellow powder, crystals, or chunks[1][2][4][5][7][18][14]
Melting Point	100-104 °C (lit.)[1][5][8][9], 100-110 °C[3][18][14]
Boiling Point	290.9 °C[1], 133 °C at 1 mmHg[6]
InChI Key	FEHUTHGOLLQBNW-UHFFFAOYSA-N[1][3]
Sensitivity	Air and moisture sensitive[1][5][9]

Synthesis and Experimental Protocols

The synthesis of **bis(diisopropylamino)chlorophosphine** is typically achieved through the reaction of phosphorus trichloride (PCl₃) with diisopropylamine.[1] Controlling the stoichiometry and reaction conditions is critical to maximize yield and purity.[1]

General Synthesis Protocol

This protocol outlines a standard laboratory procedure for the preparation of **bis(diisopropylamino)chlorophosphine**.

Materials:

- Phosphorus trichloride (PCl₃)

- Diisopropylamine
- Anhydrous hexanes (or other suitable inert solvent)
- Anhydrous pentane (for purification)

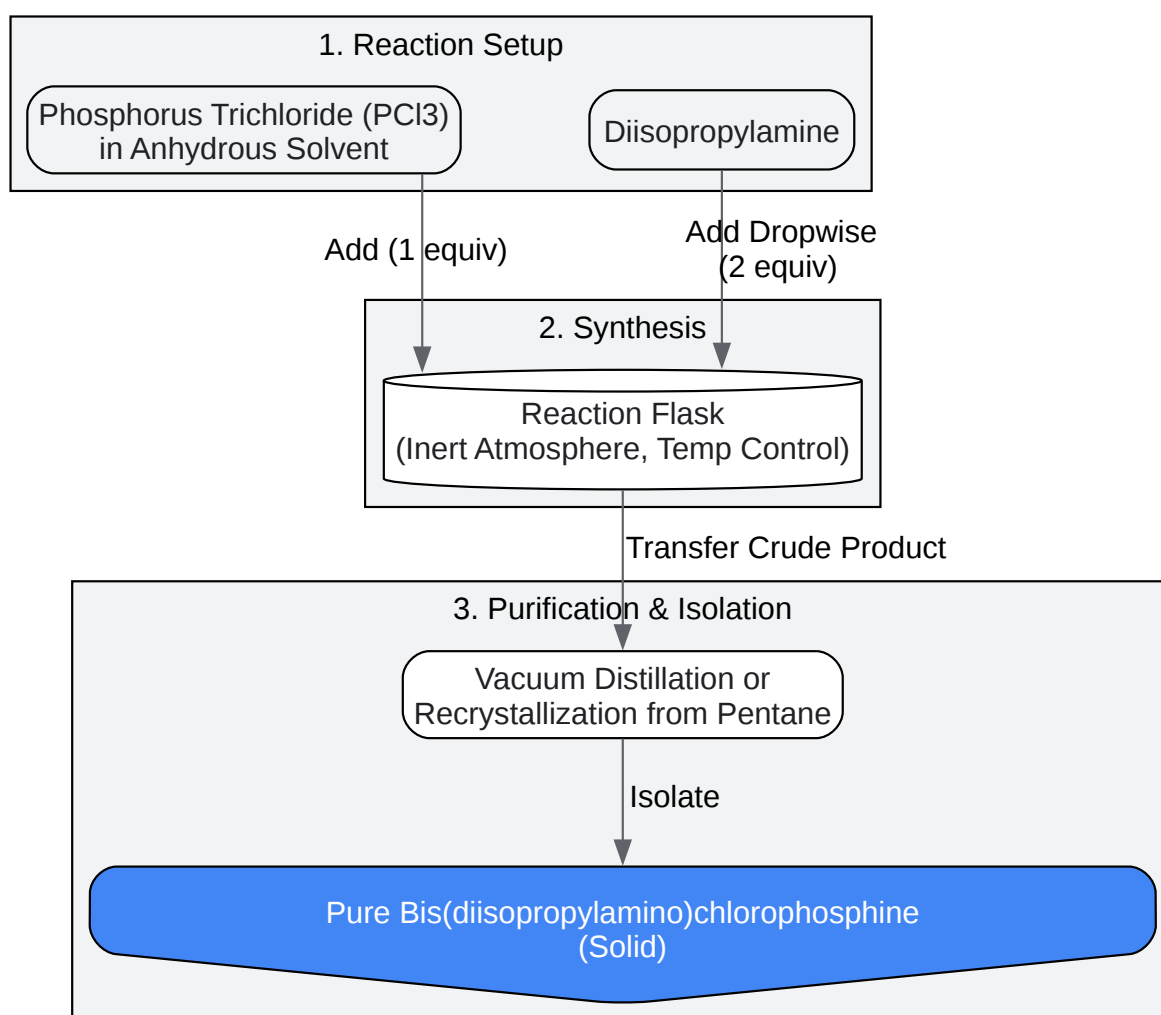
Equipment:

- Flame-dried, two-necked, round-bottomed flask
- Nitrogen or Argon gas inlet
- Magnetic stirrer and stir bar
- Syringes
- Thermocouple probe
- Sintered glass funnel for filtration

Procedure:

- **Inert Atmosphere Setup:** A flame-dried, two-necked round-bottomed flask equipped with a magnetic stir bar is fitted with an inert gas (Nitrogen or Argon) inlet. The flask is thoroughly evacuated and back-filled with the inert gas three times to ensure an oxygen- and moisture-free environment.^{[1][19]}
- **Reactant Addition:** Phosphorus trichloride (1.0 equivalent) is dissolved in an anhydrous solvent like hexanes and added to the flask via syringe.^[19]
- **Amine Addition:** The solution is cooled, and diisopropylamine (2.0 equivalents) is added dropwise via syringe.^[1] The temperature should be carefully monitored and controlled during this exothermic addition, typically maintaining a range from room temperature to 50°C.^[1]
- **Reaction:** The reaction mixture is stirred at room temperature until the reaction is complete. The progress can be monitored by techniques such as ³¹P NMR spectroscopy.

- **Purification:** Upon completion, the resulting slurry containing the product and diisopropylamine hydrochloride byproduct is processed. Purification is typically achieved via vacuum distillation or recrystallization.[1] For recrystallization, the crude product can be refluxed in a minimal amount of pentane, cooled to room temperature, and the purified solid product is collected by filtration.[19]
- **Storage:** The final product is a white to pale yellow crystalline solid that must be stored under an inert atmosphere to prevent hydrolysis.[1]



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General Synthesis Workflow

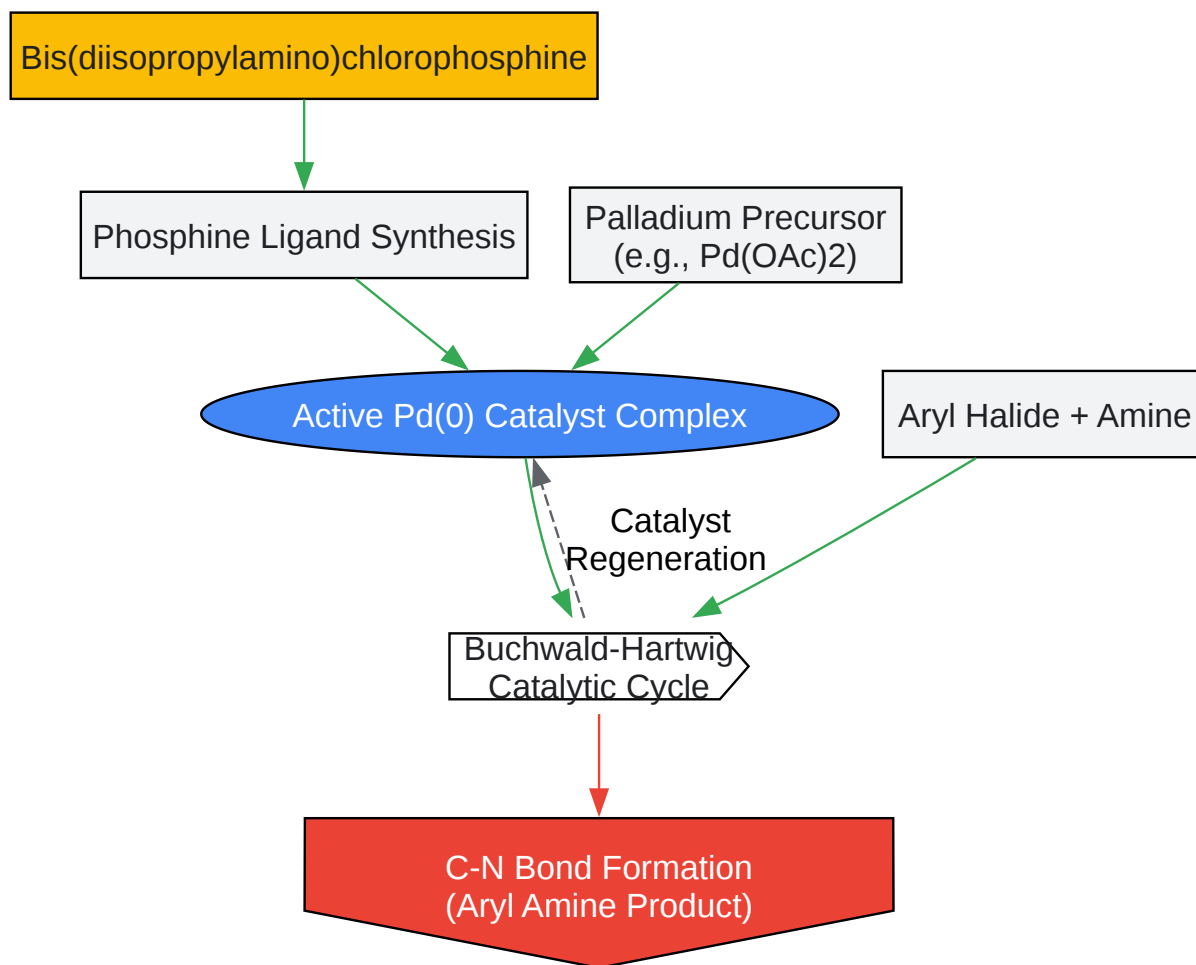
Key Applications in Research and Drug Development

This compound is a cornerstone intermediate with broad utility across several scientific domains.

A. Ligand Synthesis for Catalysis

Bis(diisopropylamino)chlorophosphine is a valuable precursor for synthesizing phosphine-based ligands.[4][20] These ligands are crucial in forming transition metal catalysts used in a variety of cross-coupling reactions, which are fundamental to modern organic synthesis.[20] Notable applications include:

- Buchwald-Hartwig Amination[1]
- Suzuki-Miyaura Coupling
- Heck Reaction
- Sonogashira Coupling[20]



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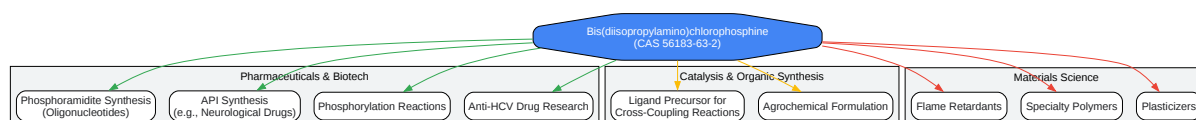
Role in Buchwald-Hartwig Amination

B. Pharmaceutical and Agrochemical Synthesis

In drug development, the compound serves as a key building block for introducing phosphorus atoms into active pharmaceutical ingredients (APIs).^{[2][7]} This is particularly useful in developing drugs for neurological disorders and creating novel drug delivery systems.^{[4][7][15]} It is also integral to the synthesis of phosphoramidites, which are essential for producing oligonucleotides for genetic research and therapeutic applications.^[1] In agrochemicals, it is used to formulate more stable and effective pesticides and herbicides.^[4]

C. Materials Science

The reactivity of **bis(diisopropylamino)chlorophosphine** makes it suitable for synthesizing specialty polymers and functional coatings.[4][20] Incorporating organophosphorus moieties into materials can impart desirable properties such as flame retardancy and enhanced thermal stability, finding use in advanced electronics and high-performance composites.[1][20]



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Key Application Areas

Safety and Handling

Bis(diisopropylamino)chlorophosphine is a corrosive and hazardous material that requires careful handling in a controlled laboratory environment.[1] All operations should be conducted in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE). [13]

Hazard Identification and Precautions

Hazard Information	Details
GHS Pictogram	GHS05 (Corrosion)
Signal Word	Danger[5][13]
Hazard Statements	H314: Causes severe skin burns and eye damage.[5][13]H290: May be corrosive to metals.[13]
Precautionary Measures	P260: Do not breathe dust.P280: Wear protective gloves/clothing/eye protection/face protection.[13]P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. [13]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]
Storage Class	8A - Combustible corrosive hazardous materials
First Aid	In case of contact with skin or eyes, rinse immediately with plenty of water and seek urgent medical attention. If inhaled, move to fresh air. If swallowed, rinse mouth and do NOT induce vomiting.[13]

Note: This guide is intended for informational purposes for research and development professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS), which should be consulted before handling this chemical.[11][14]

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